

Elemental Composition and Atomic Masses

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Compound of Interest

Compound Name: Magnesium iodide, octahydrate

Cat. No.: B12349052

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The first step in determining the molecular weight of a compound is to identify its constituent elements and their respective atomic masses. The atomic mass is a weighted average of the masses of an element's naturally occurring isotopes.

The elements present in magnesium iodide octahydrate are Magnesium (Mg), Iodine (I), Hydrogen (H), and Oxygen (O). Their standard atomic weights are summarized in the table below.

Element	Symbol	Atomic Mass (amu)
Magnesium	Mg	24.305[1][2][3]
Iodine	I	126.904[4][5][6]
Hydrogen	H	1.008[7][8]
Oxygen	O	15.999[9][10][11]

Calculation Methodology

The molecular weight of a hydrated compound such as magnesium iodide octahydrate is the sum of the molecular weight of the anhydrous salt (MgI_2) and the total molecular weight of the water of crystallization ($8\text{H}_2\text{O}$).

Molecular Weight of Magnesium Iodide (MgI_2)

The molecular weight of magnesium iodide is calculated by summing the atomic mass of one magnesium atom and two iodine atoms.

- Mass of Mg: $1 \times 24.305 \text{ amu} = 24.305 \text{ amu}$
- Mass of I₂: $2 \times 126.904 \text{ amu} = 253.808 \text{ amu}$
- Molecular Weight of MgI₂: $24.305 \text{ amu} + 253.808 \text{ amu} = 278.113 \text{ amu}$

Molecular Weight of Water of Crystallization (8H₂O)

The molecular weight of the eight water molecules is calculated by determining the molecular weight of a single water molecule (H₂O) and multiplying it by eight.

- Mass of H₂ in one H₂O molecule: $2 \times 1.008 \text{ amu} = 2.016 \text{ amu}$
- Mass of O in one H₂O molecule: $1 \times 15.999 \text{ amu} = 15.999 \text{ amu}$
- Molecular Weight of one H₂O molecule: $2.016 \text{ amu} + 15.999 \text{ amu} = 18.015 \text{ amu}$
- Total Molecular Weight of 8H₂O: $8 \times 18.015 \text{ amu} = 144.120 \text{ amu}$

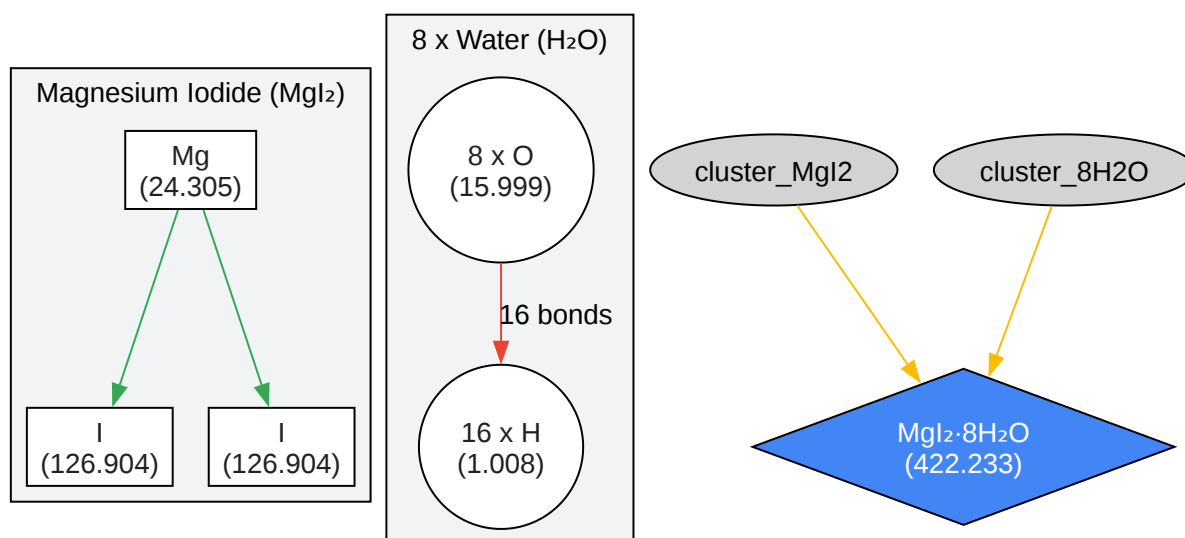
Total Molecular Weight of MgI₂·8H₂O

The total molecular weight of magnesium iodide octahydrate is the sum of the molecular weights of the anhydrous salt and the water of crystallization.

Component	Formula	Molecular Weight (amu)
Magnesium Iodide	MgI ₂	278.113
Water of Crystallization	8H ₂ O	144.120
Total	MgI ₂ ·8H ₂ O	422.233

Visualization of Molecular Composition

The following diagram illustrates the elemental composition of magnesium iodide octahydrate.



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Elemental composition of $\text{MgI}_2 \cdot 8\text{H}_2\text{O}$.

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